

Thallium(I) Sulfide: A Comprehensive Technical Review

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Thallium(I) sulfide*

CAS No.: *1314-97-2*

Cat. No.: *B075262*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Thallium(I) sulfide (Ti_2S), also known as thallos sulfide, is an inorganic compound with significant historical and ongoing interest in various scientific and technological fields. Its unique photoelectric properties have cemented its use in early infrared detection technologies. This technical guide provides an in-depth overview of the core physicochemical properties, synthesis, and safety considerations of **Thallium(I) sulfide**, tailored for professionals in research and development.

Core Properties of Thallium(I) Sulfide

Thallium(I) sulfide is a black, crystalline solid under standard conditions.^{[1][2]} The fundamental properties of this compound are summarized in the tables below, providing a consolidated reference for laboratory and research applications.

Table 1: Chemical Identification and Formula

Identifier	Value
CAS Number	1314-97-2[1][2][3][4][5]
Molecular Formula	Tl ₂ S[1][3][6]
Molecular Weight	440.83 g/mol [1][7]
Synonyms	Thalious sulfide, Dithallium monosulfide[6][8]

Table 2: Physicochemical Properties

Property	Value
Appearance	Black crystalline solid or amorphous powder[1][2][3]
Density	8.39 g/cm ³ [1][2][3]
Melting Point	448 °C (721 K)[1][2]
Boiling Point	1367 °C (1640 K)[2][3]
Solubility in Water	0.02 g/100 g of solvent (20°C)[9]
Solubility in Other Solvents	Insoluble in acetone, alcohol, and ether. Soluble in mineral acids. Slightly soluble in alkaline solutions.[3][6][9]
Crystal Structure	Trigonal[1][2][3]
Space Group	R3[1][2][3]

Synthesis and Reactions

Thallium(I) sulfide can be synthesized through several methods. One common laboratory preparation involves the reaction of a soluble thallium(I) salt, such as thallium(I) sulfate or nitrate, with a sulfide source.[1] For instance, bubbling hydrogen sulfide gas through a solution of thallium(I) sulfate will precipitate **thallium(I) sulfide**. [2][4] Alternatively, it can be formed by directly heating elemental thallium and sulfur.[2][4]

A key chemical property of **thallium(I) sulfide** is its reactivity with acids. It reacts with mineral acids to produce hydrogen sulfide gas and the corresponding thallium(I) salt.^{[2][4]}

Experimental Protocol: Thin Film Deposition for Photoelectric Cell Application

The following is a generalized methodology for the deposition of a **Thallium(I) sulfide** thin film, a critical step in the fabrication of infrared-sensitive photoelectric cells.

Objective: To deposit a uniform thin film of **Thallium(I) sulfide** on a glass substrate.

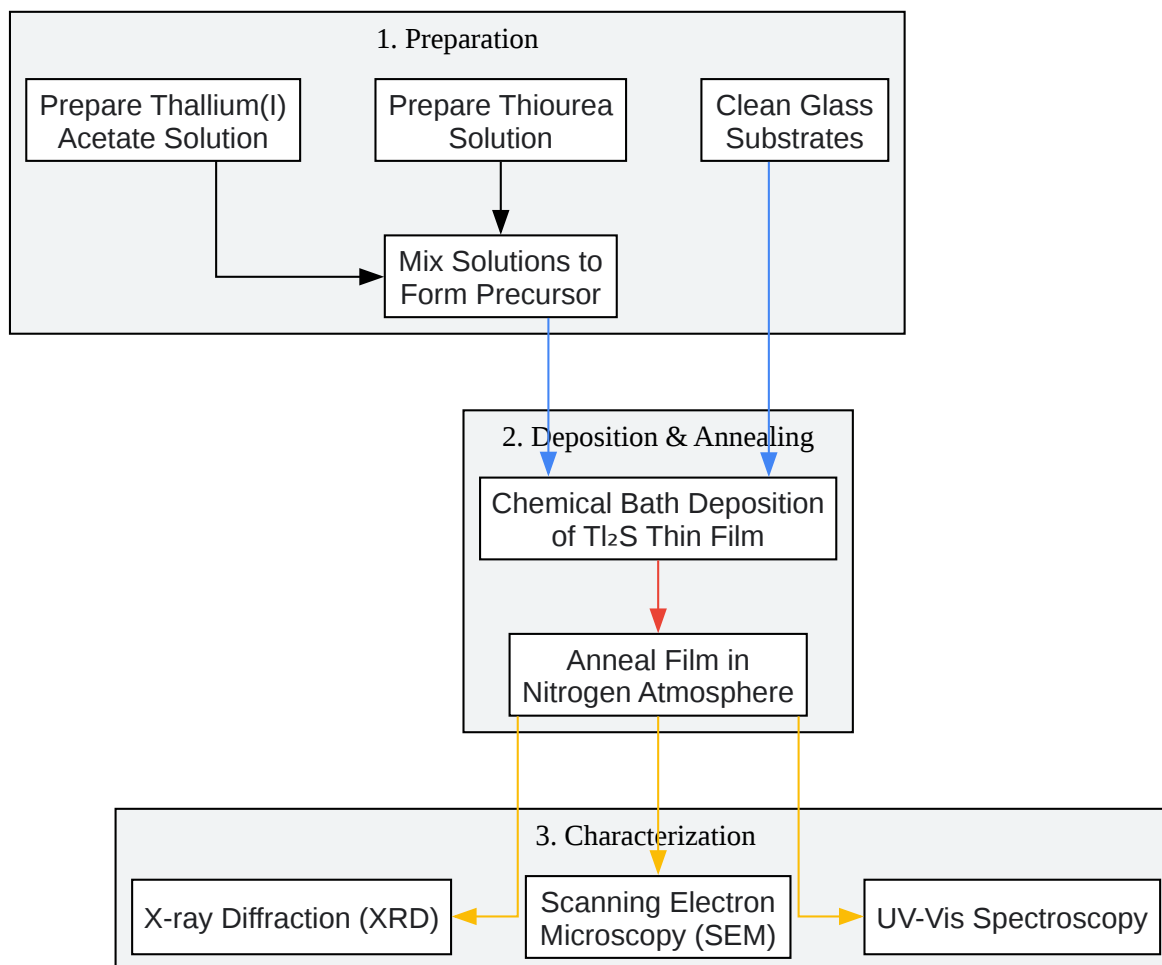
Materials:

- Thallium(I) acetate ($\text{TI}(\text{CH}_3\text{COO})$)
- Thiourea ($\text{SC}(\text{NH}_2)_2$)
- Deionized water
- Glass substrates
- Nitrogen gas (high purity)
- Beakers, magnetic stirrer, hot plate, tube furnace

Procedure:

- Precursor Solution Preparation:
 - Prepare an aqueous solution of Thallium(I) acetate.
 - Prepare a separate aqueous solution of thiourea.
 - Mix the two solutions in a stoichiometric ratio under constant stirring to form a stable complex.
- Substrate Cleaning:

- Clean the glass substrates sequentially with detergent, deionized water, and a suitable organic solvent (e.g., acetone, isopropanol) in an ultrasonic bath.
- Dry the substrates using a stream of nitrogen gas.
- Thin Film Deposition (Chemical Bath Deposition):
 - Immerse the cleaned substrates vertically in the precursor solution.
 - Heat the solution to a controlled temperature (e.g., 60-80 °C) and maintain for a specific duration to allow for the slow decomposition of thiourea and subsequent reaction with thallium(I) ions to form a Tl_2S film on the substrate.
- Annealing:
 - Carefully remove the coated substrates from the bath and rinse with deionized water to remove any loosely adhered particles.
 - Dry the films under a gentle stream of nitrogen.
 - Place the substrates in a tube furnace and anneal under a nitrogen atmosphere at a specific temperature (e.g., 300 °C) to improve crystallinity and stoichiometry.[\[1\]](#)
- Characterization:
 - The resulting thin films can be characterized using techniques such as X-ray diffraction (XRD) for crystal structure analysis, scanning electron microscopy (SEM) for surface morphology, and UV-Vis spectroscopy to determine the optical band gap.



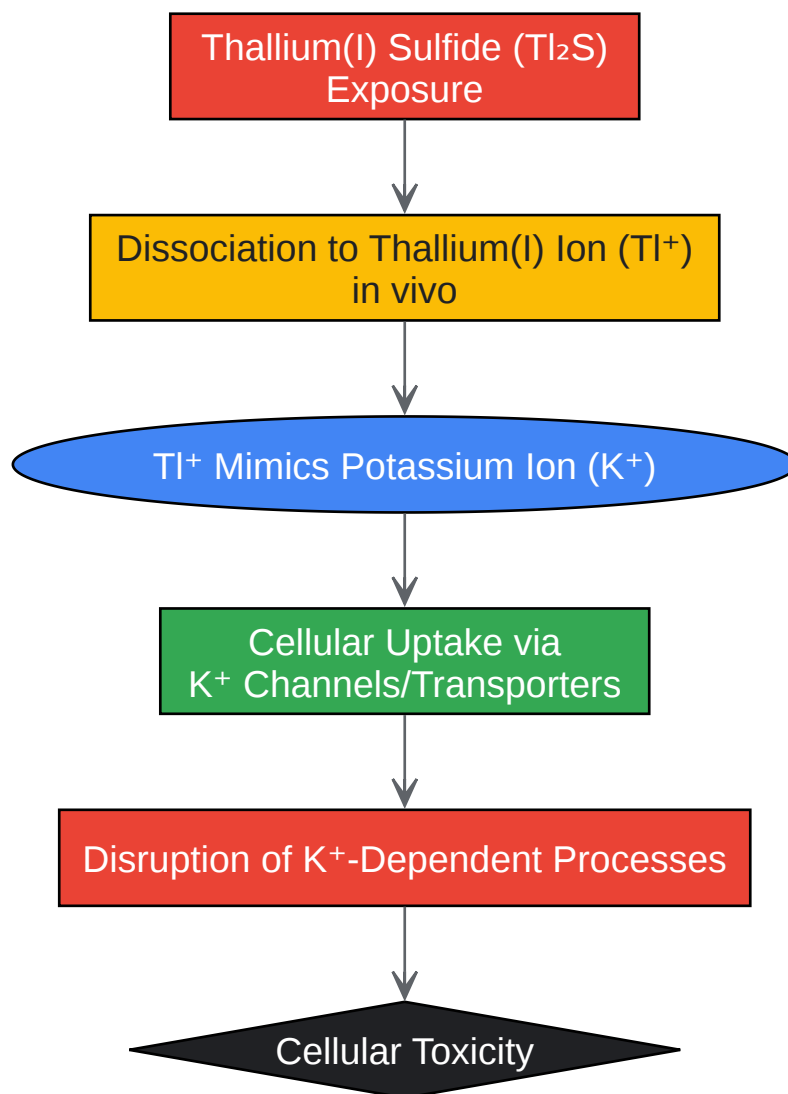
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Caption: Workflow for **Thallium(I) Sulfide** Thin Film Deposition.

Signaling Pathway and Logical Relationships

While **Thallium(I) sulfide** itself is not directly involved in biological signaling pathways in a therapeutic sense, its toxicity stems from the interference of the thallium(I) ion (Tl^+) with

essential biological processes, primarily due to its similarity to the potassium ion (K^+). The following diagram illustrates the logical relationship of Tl^+ toxicity.



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Caption: Logical Pathway of Thallium(I) Ion Toxicity.

Safety and Handling

Thallium(I) sulfide is a highly toxic compound. The toxicity is primarily due to the thallium(I) ion. It is classified as hazardous with hazard codes T+ (Very Toxic) and N (Dangerous for the environment).[3] Exposure can occur through inhalation, ingestion, or skin contact. Appropriate personal protective equipment, including gloves, safety glasses, and a lab coat, must be worn

when handling this compound. All work should be conducted in a well-ventilated fume hood. In case of exposure, immediate medical attention is critical. Waste disposal must be carried out in accordance with local, state, and federal regulations for hazardous materials.

Conclusion

Thallium(I) sulfide remains a compound of interest due to its unique properties, particularly its photoconductivity in the infrared region. This guide has provided a consolidated overview of its key chemical and physical data, a representative experimental protocol for its application in thin-film technologies, and essential safety information. For researchers and professionals, a thorough understanding of these characteristics is paramount for its safe and effective use in scientific endeavors.

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